

Using Z-His-met-oh for protein interaction analysis

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Compound of Interest

Compound Name: Z-His-met-oh

Cat. No.: B1352442

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Application Note: Kinetic Profiling & Interaction Analysis of Calpain Proteases using **Z-His-Met-OH**

Abstract

This guide details the application of **Z-His-Met-OH** (N-benzyloxycarbonyl-L-histidyl-L-methionine) as a high-specificity molecular probe for the Calpain family of calcium-dependent cysteine proteases (specifically Calpain-1 and Calpain-2). While often utilized as the backbone for fluorogenic substrates (e.g., Z-His-Met-AMC), the free acid form, **Z-His-Met-OH**, serves a critical role as a product inhibitor, crystallographic ligand, and active-site mapping tool. This note provides protocols for determining thermodynamic binding constants (

) and inhibition constants (

), offering a rigorous framework for characterizing protein-ligand interactions within the S1-S2 subsites of the protease.

Introduction: The Z-His-Met Pharmacophore

Z-His-Met-OH is a dipeptide derivative designed to mimic the preferred cleavage sequence of Calpains. Unlike broad-spectrum cysteine protease inhibitors (e.g., E-64, Leupeptin), the His-

Met motif specifically targets the P2-P1 substrate specificity pockets of Calpain, driven by the enzyme's preference for a hydrophobic residue at P1 (Methionine) and a polar/basic residue at P2 (Histidine).

Key Applications:

- **Product Inhibition Studies:** Determining the affinity of the post-cleavage product to the active site, a critical parameter in enzyme kinetics often overlooked in high-throughput screens.
- **Active Site Mapping:** Using **Z-His-Met-OH** as a non-cleavable competitive ligand (in the absence of downstream processing) to map the S1-S2 pocket architecture.
- **Structural Biology:** Co-crystallization ligand to stabilize the active conformation of Calpain in the presence of

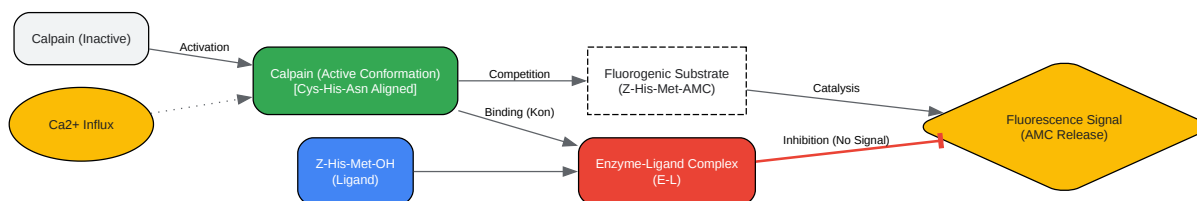
Mechanistic Principles

The interaction between Calpain and **Z-His-Met-OH** is governed by the occupancy of the active site cleft. Calpain requires calcium (

) to undergo a conformational change that aligns the catalytic triad (Cys105, His262, Asn286).

- **P2 Recognition:** The imidazole ring of the Histidine residue in **Z-His-Met-OH** interacts with the S2 pocket, often forming hydrogen bonds with the backbone of the enzyme.
- **P1 Recognition:** The Methionine side chain inserts into the S1 hydrophobic pocket.
- **The "Z" Cap:** The benzyloxycarbonyl (Z) group occupies the S3 subsite, providing additional hydrophobic stabilization.

Mechanism of Interaction Diagram



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Figure 1: Mechanism of Competitive Interaction. **Z-His-Met-OH** binds to the activated Calpain, preventing the entry of reporter substrates (Z-His-Met-AMC), thereby acting as a specific competitive probe.

Experimental Protocols

Protocol A: Determination of Binding Affinity () via Competitive Inhibition

Objective: Measure the affinity of **Z-His-Met-OH** for Calpain-1/2 by using it to inhibit the hydrolysis of the fluorogenic substrate Z-His-Met-AMC.

Materials:

- Enzyme: Recombinant Human Calpain-1 (0.5 μ g/well).
- Substrate: Z-His-Met-AMC (Fluorogenic).
- Ligand (Test): **Z-His-Met-OH** (Stock 10 mM in DMSO).
- Buffer: 50 mM HEPES (pH 7.4), 100 mM NaCl, 1 mM DTT, 5 mM

Workflow:

- Preparation: Dilute Calpain-1 in Buffer (minus) to 2x concentration.
- Inhibitor Titration: Prepare a serial dilution of **Z-His-Met-OH** (0.1 μM to 100 μM) in a 96-well black microplate.
- Substrate Addition: Add Z-His-Met-AMC at a fixed concentration equal to its (approx. 10-20 μM).
- Activation: Initiate the reaction by adding the Calpain/ CaCl_2 mixture.
- Detection: Monitor fluorescence () kinetically for 20 minutes at 25°C.

Data Analysis: Calculate the fractional activity () and fit to the Cheng-Prusoff equation to determine :

Parameter	Value (Typical)	Interpretation
IC50	15 - 50 μM	Concentration inhibiting 50% activity.
Ki	5 - 20 μM	Dissociation constant for the inhibitor.
Hill Slope	~1.0	Indicates 1:1 binding stoichiometry.

Protocol B: Surface Plasmon Resonance (SPR) Direct Binding

Objective: Measure the "on" (

) and "off" (

) rates of Calpain binding to **Z-His-Met-OH** in the absence of catalysis.

Prerequisite: This assay requires a catalytically inactive Calpain mutant (C105S) OR the use of a calcium-free buffer with rapid injection to prevent autolysis during the assay.

Workflow:

- Immobilization: Immobilize Calpain-1 (Ligand) onto a CM5 sensor chip via amine coupling to a level of ~3000 RU.
- Running Buffer: HBS-P+ buffer (pH 7.4) containing 50 μ M EDTA (to keep Calpain inactive/open) OR 1 mM
(to lock active conformation, if using C105S mutant).
- Analyte Injection: Inject **Z-His-Met-OH** (Analyte) at concentrations ranging from 1 μ M to 500 μ M.
 - Note: **Z-His-Met-OH** is a small molecule (~450 Da). High immobilization levels are required for sufficient R_{max} .
- Regeneration: Brief pulse of 10 mM Glycine-HCl pH 2.0.

Analysis: Fit sensorgrams to a 1:1 Langmuir binding model.

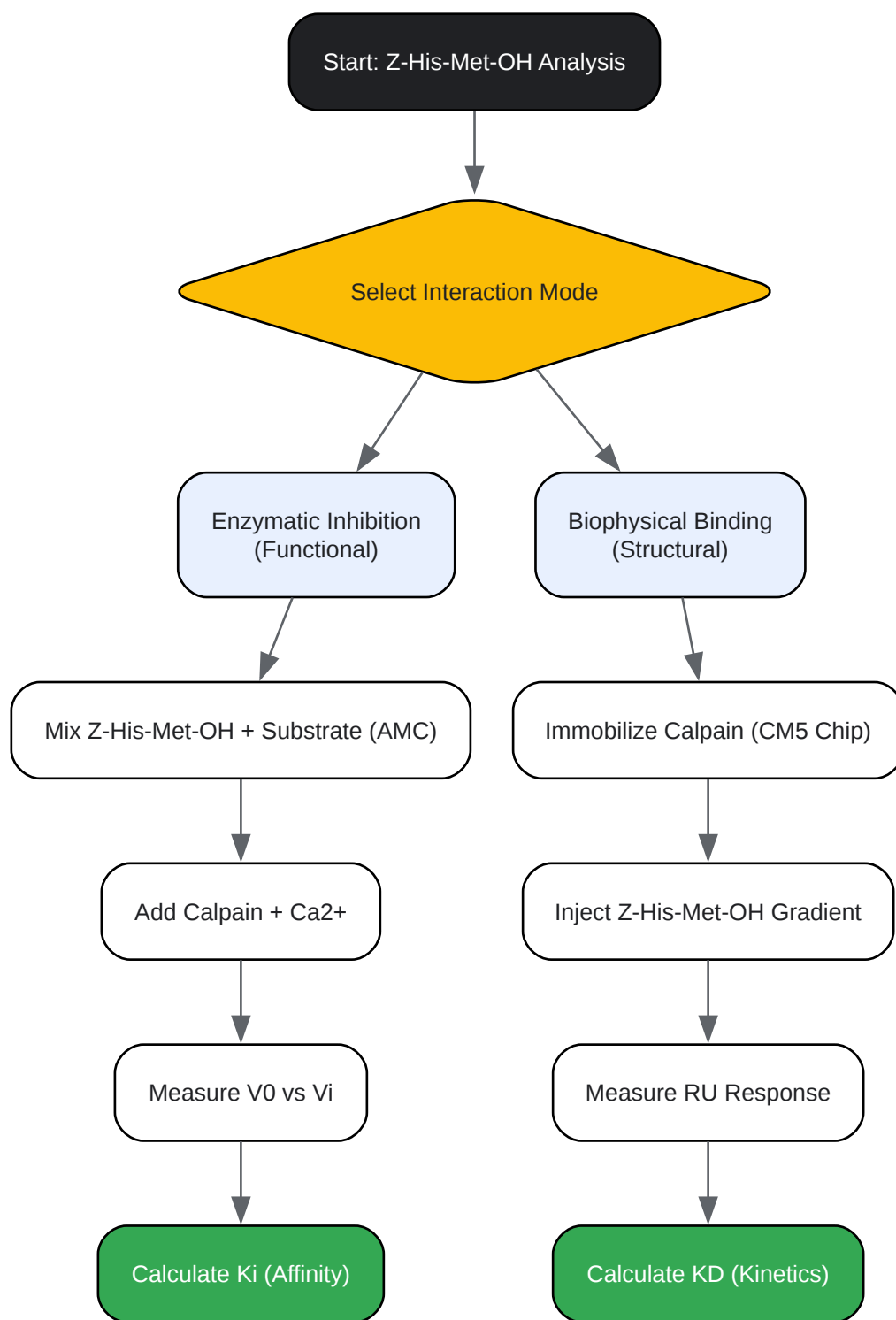
- (Association): Rate of complex formation.
- (Dissociation): Rate of complex breakdown.
- (Affinity):

.

Critical Considerations & Troubleshooting

Issue	Cause	Solution
Low Signal (SPR)	Low molecular weight of Z-His-Met-OH.	Use a "Reverse Assay": Immobilize biotinylated Z-His-Met analogs and flow Calpain over the surface.
High Background (Enzymatic)	Inner filter effect from high inhibitor conc.	Correct fluorescence data for inner filter effects if Z-His-Met-OH absorbs at 380nm (unlikely, but check purity).
No Inhibition	Autolysis of Calpain. [1]	Ensure Calpain is stored at -80°C and thawed immediately before use. Add Calpain last to the well.
Metal Interference	His/Met residues chelating Ca ²⁺ .	Z-His-Met-OH can chelate metals. Ensure is in excess (5 mM) to prevent ligand-mediated calcium stripping.

Experimental Workflow Diagram



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Figure 2: Experimental decision matrix. Choose Enzymatic Inhibition for functional active-site validation or Biophysical Binding (SPR) for thermodynamic characterization.

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